

Pki-402 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Pki-402*

Cat. No.: *B612131*

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Application Notes and Protocols for Pki-402

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed information on the solubility of **Pki-402**, a potent dual inhibitor of phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR). This document includes a comprehensive summary of solubility data in various solvents, detailed protocols for the preparation of stock solutions, and its application in common in vitro and in vivo experimental models. Furthermore, visual diagrams of the relevant signaling pathway and experimental workflows are provided to facilitate clear understanding and experimental setup.

Solubility of Pki-402

Pki-402 is a hydrophobic compound with limited solubility in aqueous solutions. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing concentrated stock solutions for in vitro use. It is crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly decrease the solubility of **Pki-402**[1][2]. For in vivo applications, a specific formulation involving co-solvents is required.

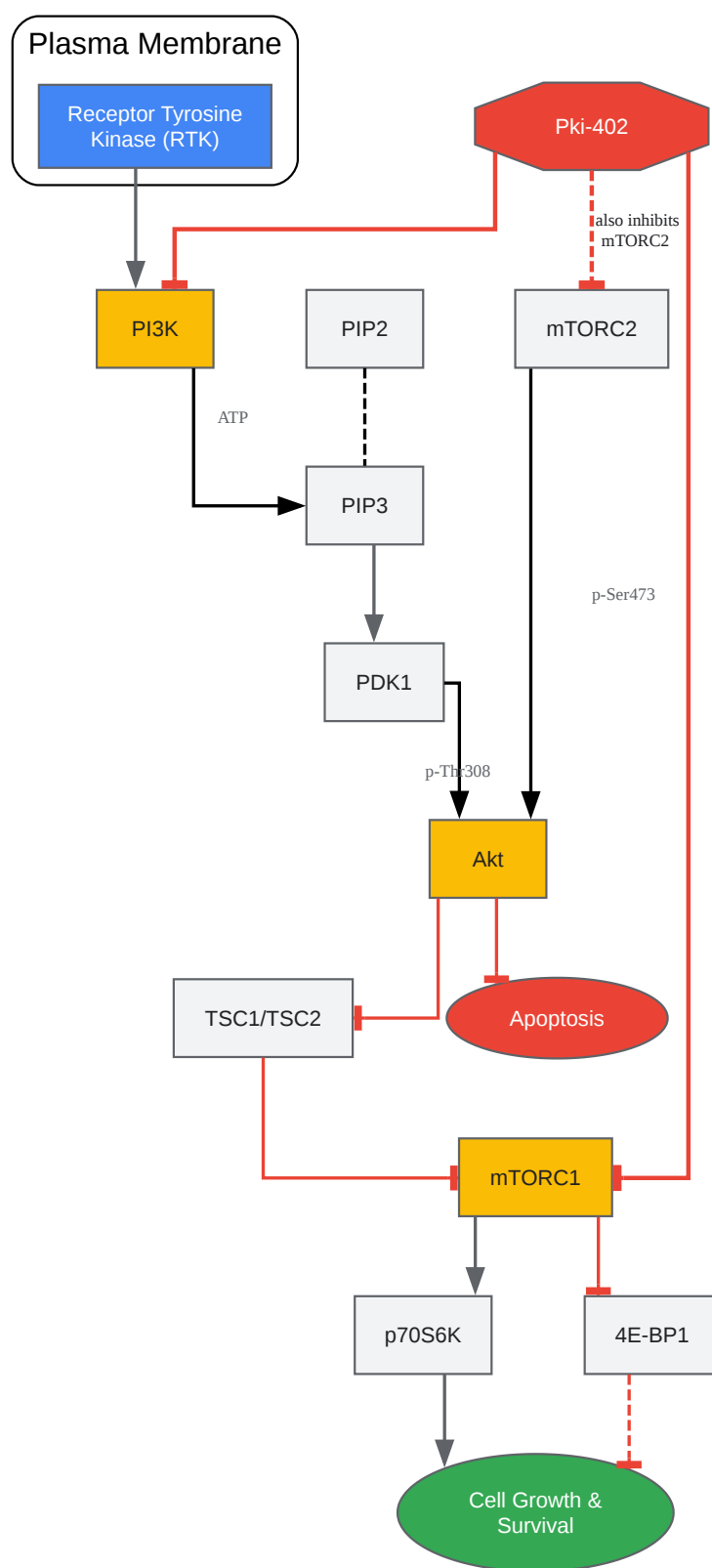
Quantitative Solubility Data

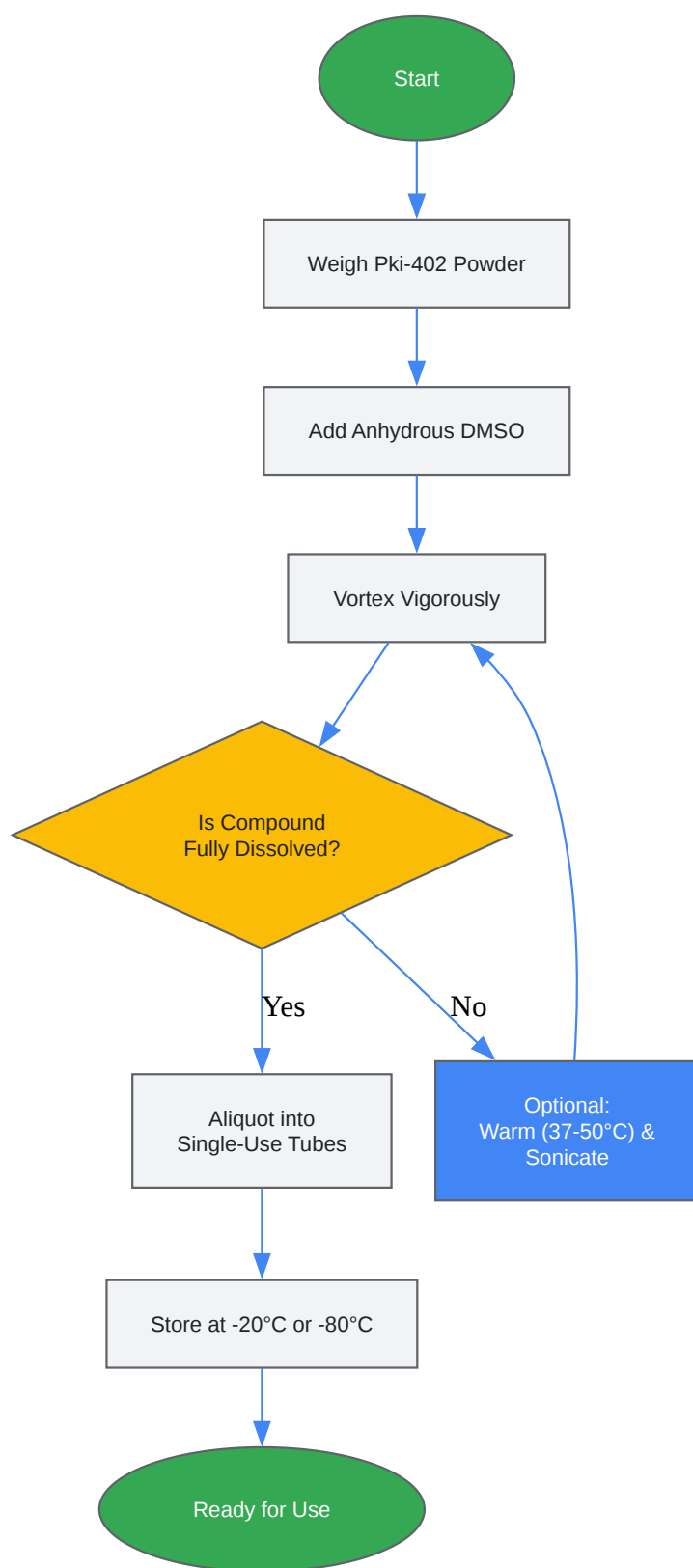
The solubility of **Pki-402** in various solvents is summarized in the table below. Please note that solubility can vary slightly between batches.

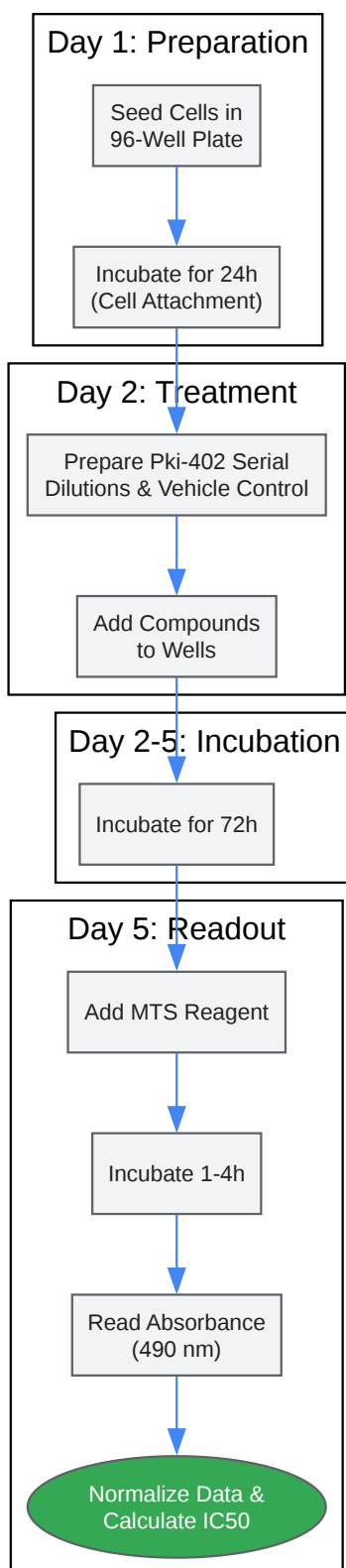
Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source(s)
DMSO	0.5 mg/mL	0.87 mM	Standard solubility at 25°C.	[2][3]
5 mg/mL	8.76 mM	Requires sonication.	[1]	
10 mg/mL	17.52 mM	Requires warming to 50°C and sonication.	[2]	
≥ 14.28 mg/mL	≥ 25.0 mM	-	[4][5]	
Water	Insoluble	-	(< 0.1 mg/mL)	[1][3]
Ethanol	Insoluble	-	-	[3][4]
In Vivo Formulation	1.43 mg/mL	2.51 mM	Suspended solution in 50% PEG300 / 50% saline. Requires sonication.	[6]

Mechanism of Action and Signaling Pathway

Pki-402 is a reversible, ATP-competitive inhibitor that targets the kinase domain of all class I PI3K isoforms (α , β , γ , δ) and mTOR[1][7]. The PI3K/Akt/mTOR signaling cascade is a critical pathway that regulates cell proliferation, growth, survival, and motility.[8][9][10][11]. In many cancers, this pathway is hyperactivated due to mutations in genes like PIK3CA or loss of the tumor suppressor PTEN[8][12]. By simultaneously inhibiting both PI3K and mTOR, **Pki-402** effectively blocks downstream signaling, leading to reduced phosphorylation of key effectors like Akt and S6 ribosomal protein, which in turn induces cell growth arrest and apoptosis[1][4].







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. apexbt.com [apexbt.com]
- 5. glpbio.com [glpbio.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. PKI-402 | CAS 1173204-81-3 | Sun-shinechem [sun-shinechem.com]
- 8. researchgate.net [researchgate.net]
- 9. pi3k signaling pathways: Topics by Science.gov [science.gov]
- 10. Frontiers | PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? [frontiersin.org]
- 11. PI3K/AKT/mTOR signaling transduction pathway and targeted therapies in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Dual PI3K/mTOR inhibitor PKI-402 suppresses the growth of ovarian cancer cells by degradation of Mcl-1 through autophagy - PubMed [pubmed.ncbi.nlm.nih.gov]
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